

# Proper Disposal of KL-11743: A Guide for Laboratory Professionals

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## Compound of Interest

Compound Name: KL-11743

Cat. No.: B12431999

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For researchers, scientists, and drug development professionals, the proper handling and disposal of chemical compounds are paramount to ensuring laboratory safety and environmental protection. This document provides essential guidance on the proper disposal procedures for **KL-11743**, a potent inhibitor of class I glucose transporters. Adherence to these protocols is critical for minimizing risks and maintaining a safe research environment.

**KL-11743** is classified as a combustible solid, necessitating specific precautions for its management and disposal. The following information is synthesized from available safety data and general laboratory safety standards.

## Chemical and Safety Data

A summary of the known properties and safety information for **KL-11743** is presented below. This data should be reviewed by all personnel handling the compound.

Property	Value
Chemical Name	2-(3-(6-Ethoxy-4-((4-(1-(tetrahydro-2H-pyran-2-yl)-1H-pyrazol-4-yl)phenyl)amino)quinazolin-2-yl)phenoxy)-N-isopropylacetamide
Molecular Formula	C <sub>30</sub> H <sub>30</sub> N <sub>6</sub> O <sub>3</sub>
Molecular Weight	522.60 g/mol
CAS Number	1369452-53-8
Appearance	White to beige powder
Solubility	Soluble in DMSO
Storage Class	11 - Combustible Solids
Water Hazard Class (WGK)	3 - Severely hazardous to water

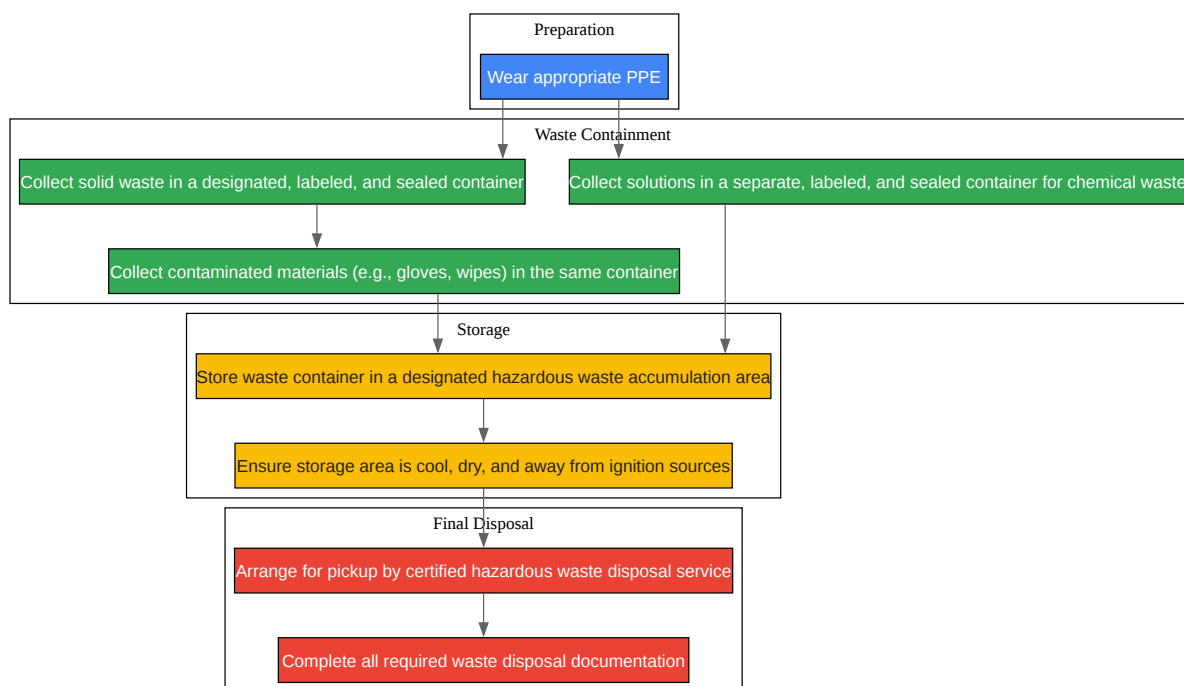
## Personal Protective Equipment (PPE)

Before handling **KL-11743**, all personnel must be equipped with the appropriate personal protective equipment to prevent exposure.

PPE Category	Specific Requirements
Hand Protection	Chemical-resistant gloves (e.g., nitrile rubber)
Eye/Face Protection	Safety glasses with side-shields or chemical safety goggles
Skin and Body Protection	Laboratory coat, long pants, and closed-toe shoes
Respiratory Protection	Use in a well-ventilated area. If dust is generated, a NIOSH-approved respirator for dusts is recommended.

## Step-by-Step Disposal Procedure

The following procedure outlines the steps for the safe disposal of **KL-11743** waste. This process is designed to comply with general hazardous waste regulations. Always consult your institution's specific environmental health and safety (EHS) guidelines for local requirements.



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**KL-11743** Disposal Workflow

- Preparation: Before beginning any process that will generate **KL-11743** waste, ensure you are wearing the appropriate Personal Protective Equipment (PPE) as detailed in the table above.
- Solid Waste Containment:
  - Collect all solid **KL-11743** waste, including unused or expired product, in a clearly labeled, sealable container designated for solid chemical waste.
  - Any materials contaminated with solid **KL-11743**, such as weighing paper, disposable spatulas, or contaminated wipes, should also be placed in this container.
- Liquid Waste Containment:
  - For solutions of **KL-11743** (e.g., dissolved in DMSO), collect the waste in a separate, clearly labeled, and sealable container designated for liquid chemical waste.
  - Do not mix with other incompatible waste streams.
- Waste Storage:
  - Store the sealed waste containers in a designated and secure hazardous waste accumulation area.
  - This area should be cool, dry, and away from any potential sources of ignition, as **KL-11743** is a combustible solid.
- Final Disposal:
  - Contact your institution's Environmental Health and Safety (EHS) department or a certified hazardous waste disposal contractor to arrange for the pickup and disposal of the **KL-11743** waste.
  - Complete all necessary waste disposal forms and documentation as required by your institution and local regulations.

Disclaimer: This information is intended as a general guide. Researchers are responsible for consulting their institution's specific safety and disposal protocols and the manufacturer's Safety Data Sheet (SDS) for the most accurate and up-to-date information. Links to SDS documents from various suppliers can be found on their respective websites.

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